

A Technical Guide to 3-Vinylphenol: Commercial Availability, Purity, and Experimental Applications

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Compound of Interest

Compound Name: 3-Vinylphenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-vinylphenol** (CAS 620-18-8), a versatile phenolic compound with significant applications in pharmaceutical synthesis and polymer chemistry. This document details its commercial availability and purity levels, alongside comprehensive experimental protocols for its synthesis, purification, and analysis. It is intended to serve as a critical resource for professionals in research and drug development.

Commercial Suppliers and Purity of 3-Vinylphenol

3-Vinylphenol is available from a range of chemical suppliers, with purity levels typically suitable for research and development purposes. The compound is often supplied with a stabilizer, such as tert-butylcatechol (TBC), to prevent polymerization. Below is a summary of commercial suppliers and the typical purities they offer.

Supplier	Purity	Notes
Sigma-Aldrich (Ambeed)	95%	Supplied as a liquid.[1]
Tokyo Chemical Industry (TCI)	>98.0% (GC)	Stabilized with TBC.[2]
Benchchem	>98%	For research use only.[3]
BioOrganics	>98%	Data from raw suppliers listed on the platform.[4]
CP Lab Safety	min 99%	
LookChem	99%	

Experimental Protocols

Synthesis of 3-Vinylphenol

Several synthetic routes to **3-vinylphenol** have been established, offering flexibility based on available starting materials and required scale.

- a) Dehydrogenation of Ethylphenols: A common industrial method involves the dehydrogenation of ethylphenols. This process typically yields a mixture of vinylphenol isomers (o-, m-, and p-vinylphenol) along with unreacted ethylphenol.[5]
- b) Synthesis from Cardanol: A sustainable route utilizes cardanol, a renewable resource derived from cashew nut shell liquid (CNSL). The process involves a two-step sequence: ethenolysis of cardanol to produce 3-non-8-enylphenol, followed by isomerizing ethenolysis using palladium-based catalysts to yield **3-vinylphenol** with high yields (65-78%).[3]
- c) Acid-Catalyzed Dehydration: **3-Vinylphenol** can be synthesized via the acid-catalyzed elimination of water from 3-(1-hydroxyethyl)phenol.[3]
- d) Decarboxylation of Hydroxycinnamic Acids: The decarboxylation of p-coumaric acid, often facilitated by microorganisms like lactobacteria, is another viable synthetic pathway.[3] The catalytic mechanism involves the conversion of the p-hydroxycinnamic acid to a semi-quinone, which then spontaneously decarboxylates to the vinyl compound.[3]

Purification Methods

Crude **3-vinylphenol** from synthesis contains various impurities, including other alkylphenols, polymers, and hydrocarbons, necessitating purification.[6]

a) Alkali Extraction: A patented method describes the purification of crude vinylphenol by countercurrent extraction.[6] The process involves contacting the crude material with an aqueous alkali solution and a water-insoluble organic solvent. This separates the more acidic vinylphenol from less acidic impurities.[6]

b) Laboratory-Scale Recrystallization: For smaller scales, recrystallization has been described as a method for purifying **3-vinylphenol**.[6]

Purity Analysis

To ensure the quality and identity of **3-vinylphenol** for research and development, several analytical techniques are employed.

a) Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is the primary method for assessing the purity of **3-vinylphenol** and identifying any volatile impurities. It confirms the compound's molecular weight and fragmentation pattern.[3] A general protocol involves dissolving the sample in a suitable solvent like dichloromethane and analyzing it on a system equipped with a low-polarity capillary column (e.g., a 5% diphenyl/95% dimethyl polysiloxane phase).[7]

Detailed Protocol: GC-MS Analysis of **3-Vinylphenol**

- Sample Preparation: Prepare a 1 ng/μL solution of the **3-vinylphenol** sample in dichloromethane.[7]
- GC Instrument Conditions:
 - Injector: 275 °C, Splitless mode (1 min)[7]
 - Oven Program: Initial temperature of 60 °C (hold for 5 min), ramp at 8 °C/min to 300 °C (hold for 10 min).[7]
 - Carrier Gas: Helium at a constant flow of 1.5 mL/min.[7]

- Column: A low-polarity silarylene phase column (e.g., TraceGOLD TG-5SilMS or equivalent).[7]
 - MS Instrument Conditions:
 - Transfer Line Temperature: 300 °C[7]
 - MS Source Temperature: 225 °C[7]
 - Ionization Mode: Electron Ionization (EI+) at 70 eV.[7]
 - Scan Range: 45-450 amu.[7]
 - Data Analysis: The purity is determined by the relative peak area of **3-vinylphenol** in the total ion chromatogram (TIC). The mass spectrum should be compared against a reference spectrum for identity confirmation.
- b) Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the structural integrity of the molecule. Key signals to verify include the vinyl proton signals and the phenolic hydroxyl proton.[3]

Applications in Drug Development and Polymer Chemistry

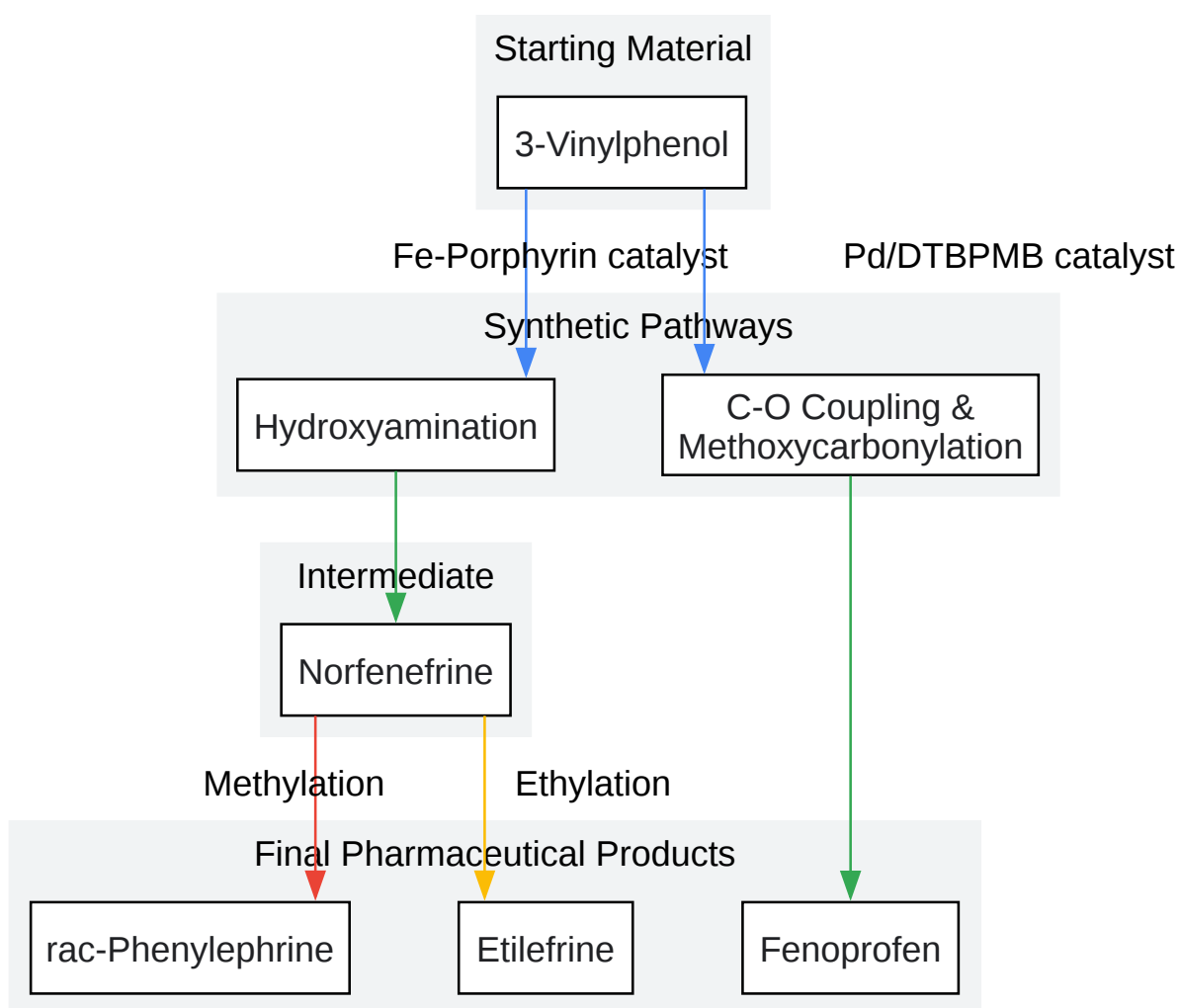
3-Vinylphenol is a key building block in the synthesis of various pharmaceutical compounds and polymers.

Pharmaceutical Intermediates

It serves as a crucial intermediate in the production of several drugs.[3] Its vinyl group and phenolic hydroxyl group provide reactive sites for further chemical modification.

- Norfenefrine: Synthesized through the hydroxyamination of **3-vinylphenol**.[3]
- rac-Phenylephrine and Etilefrine: Produced by methylation and ethylation of the intermediate norfenefrine.[3]

- Fenoprofen: This nonsteroidal anti-inflammatory drug (NSAID) is synthesized using derivatives of **3-vinylphenol** in a branch-selective methoxycarbonylation reaction.[3]



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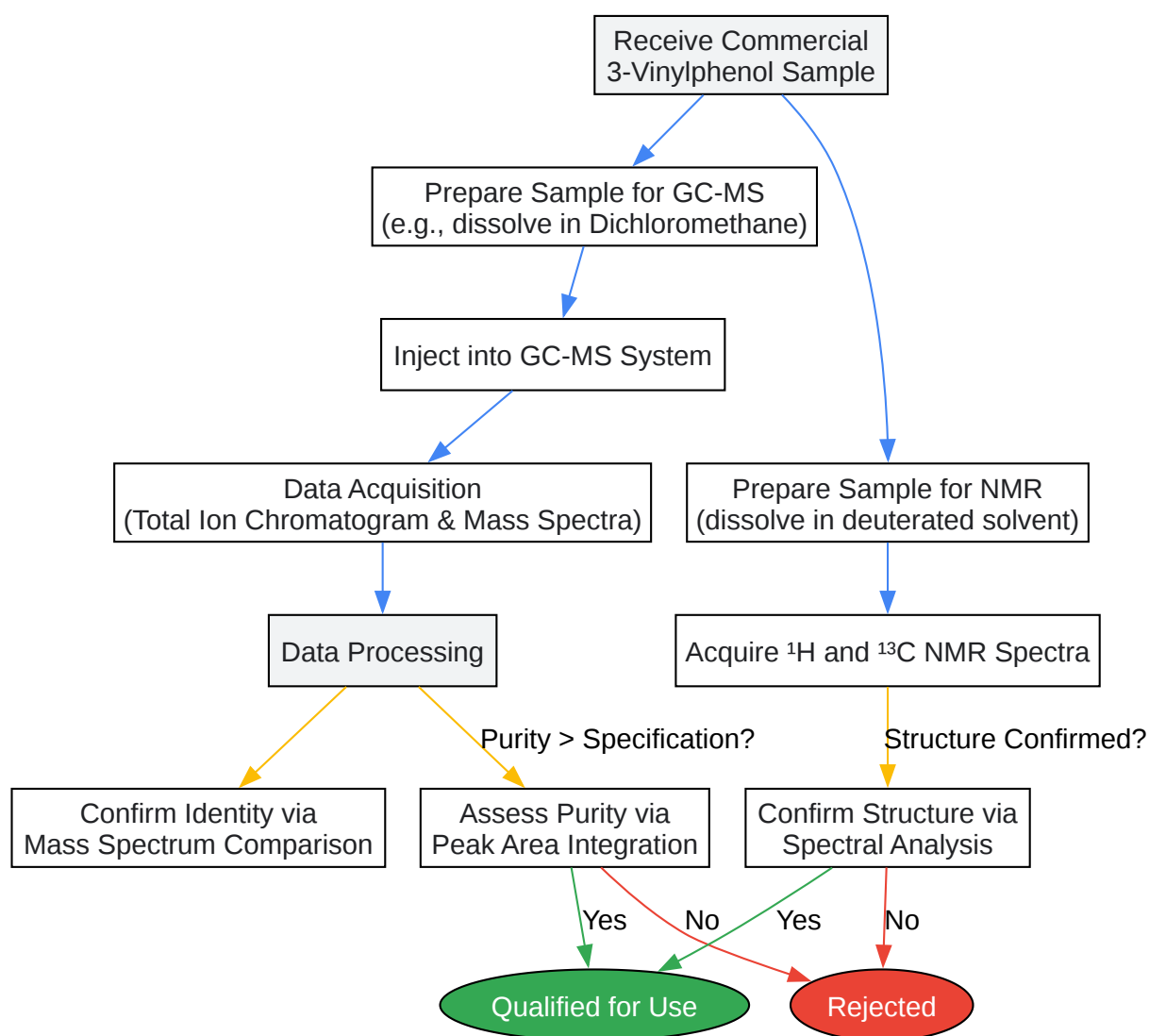
Caption: Synthetic pathways from **3-vinylphenol** to pharmaceuticals.

Polymer Chemistry

Beyond pharmaceuticals, **3-vinylphenol** is a valuable monomer for producing specialized polymers. These include phenolic resins used in advanced applications like microphotoresist materials, thermosetting resins, and ion-exchange resins.[3]

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the quality control analysis of commercially supplied **3-vinylphenol**.



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Caption: Quality control workflow for **3-vinylphenol** analysis.

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